

# Personal protective equipment for handling Ethyl 2- (hydroxymethyl)cyclopropanecarboxylate

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## Compound of Interest

	<i>Ethyl 2-</i>
Compound Name:	<i>(hydroxymethyl)cyclopropanecarb</i>
	<i>oxylate</i>
Cat. No.:	B099081

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## Essential Safety and Handling Guide for Ethyl 2- (hydroxymethyl)cyclopropanecarboxylate

This guide provides immediate and essential safety, handling, and disposal protocols for **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** (CAS RN: 84673-56-3). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

## Hazard Identification and Personal Protective Equipment

**Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation)[1]. A thorough risk assessment is crucial before handling this chemical. The following personal protective equipment (PPE) is mandatory to minimize exposure.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical Splash Goggles, Face Shield	Goggles should meet ANSI Z87.1 standards. A face shield is recommended when handling larger quantities or when there is a splash hazard. <a href="#">[2]</a>
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. <a href="#">[3]</a> Inspect gloves for any signs of wear or punctures before use and change them immediately if contaminated. <a href="#">[2]</a>
Body	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. <a href="#">[2]</a>
Respiratory	Respirator (if required)	A NIOSH-approved respirator with appropriate cartridges should be used if working in a poorly ventilated area or if aerosols are generated. <a href="#">[2]</a> Engineering controls like a fume hood are the preferred method to minimize inhalation exposure. <a href="#">[2]</a>

## Quantitative Data

The following table summarizes key quantitative data for **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**.

Property	Value
Molecular Formula	C7H12O3 <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	144.17 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
Storage Temperature	4 °C <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety.

### 1. Preparation:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure a certified chemical fume hood is operational.[\[3\]](#)
- Assemble all necessary equipment and reagents.
- Verify that spill cleanup materials and a Class B fire extinguisher are readily accessible.[\[3\]](#)
- Ensure safety showers and eyewash stations are unobstructed and accessible.[\[5\]](#)

### 2. Handling:

- Don all required PPE as outlined in the table above.
- Conduct all handling of **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** within a chemical fume hood to ensure adequate ventilation.[\[2\]](#)[\[3\]](#)
- Avoid direct contact with the chemical.
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)[\[6\]](#)
- Use spark-proof tools and equipment to prevent ignition.[\[7\]](#)

### 3. Post-Handling:

- Decontaminate all work surfaces after use.
- Properly remove and dispose of contaminated PPE.
- Thoroughly wash hands and any exposed skin with soap and water.[\[2\]](#)[\[6\]](#)

## Emergency Procedures

### Spill:

- For a small spill, contain it with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed, labeled container for disposal.[\[3\]](#)
- For large spills, evacuate the area and contact your institution's emergency response team.  
[\[3\]](#)
- Ensure the area is well-ventilated.

### Fire:

- Use a Class B fire extinguisher (carbon dioxide or dry chemical) for small fires.[\[3\]](#)
- In case of a larger fire, evacuate the area and activate the fire alarm.

### Exposure:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[\[7\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)

## Disposal Plan

All chemical waste must be handled and disposed of in accordance with local, state, and federal regulations.[\[8\]](#)[\[9\]](#)

### 1. Waste Collection:

- Collect all waste containing **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**, including contaminated PPE and absorbent materials, in a designated, properly labeled, and sealed container.[\[2\]](#)

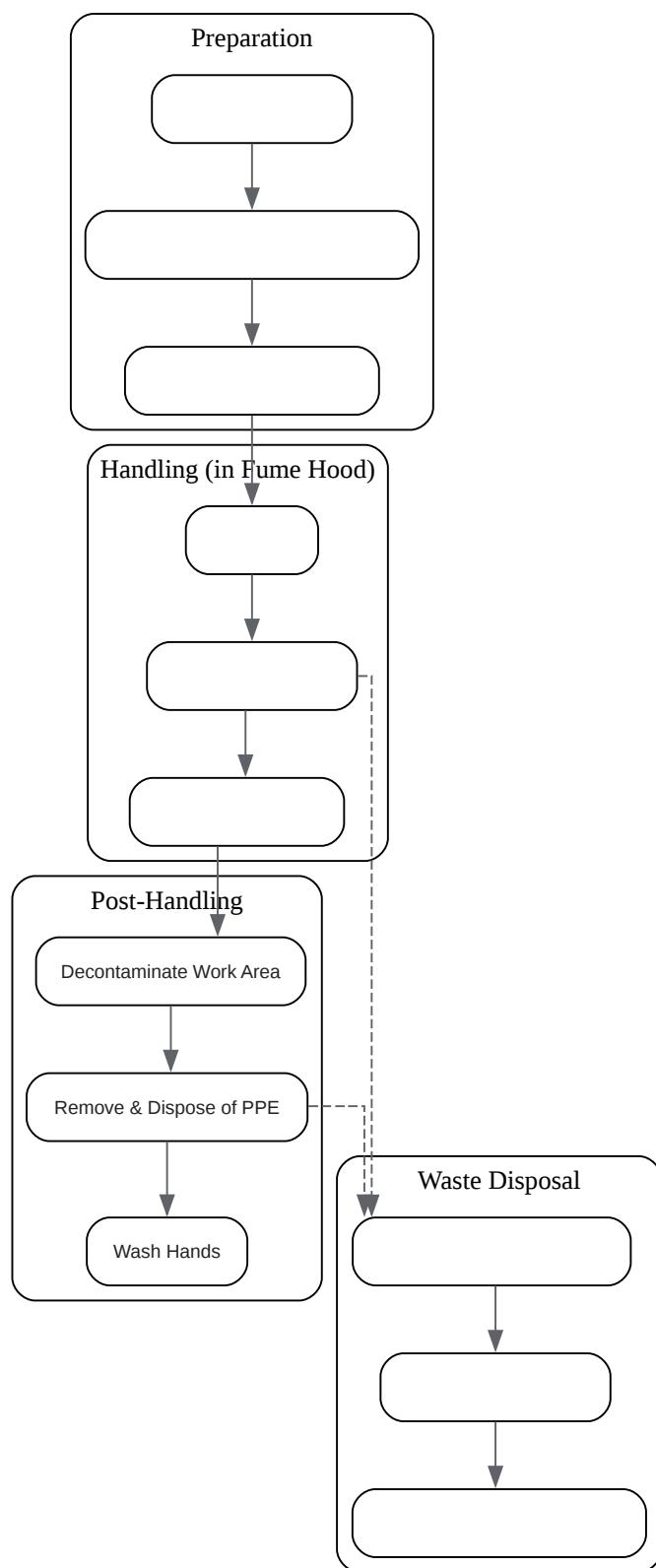
### 2. Waste Storage:

- Store waste containers in a cool, well-ventilated area away from incompatible materials.

### 3. Waste Disposal:

- Arrange for the disposal of chemical waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.[\[10\]](#)
- Do not dispose of this chemical down the drain.[\[6\]](#)

## Workflow for Safe Handling



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Caption: A logical workflow for the safe handling of **Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate**.

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